

Essential Safety and Disposal Procedures for TX1-85-1

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Compound of Interest

Compound Name: TX1-85-1

Cat. No.: B611516

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This document provides critical guidance on the proper handling and disposal of **TX1-85-1**, an irreversible HER3/ErbB3 inhibitor, intended for researchers, scientists, and drug development professionals. Due to the presence of a reactive acrylamide moiety, this compound requires specific safety precautions and disposal methods to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the key quantitative data for **TX1-85-1** is presented below. This information is essential for safe handling, storage, and experimental planning.

Property	Value	Source(s)
CAS Number	1603845-32-4	[1]
Molecular Formula	C ₃₂ H ₃₆ N ₈ O ₃	[1]
Molecular Weight	580.69 g/mol	[1]
IC ₅₀ (HER3/ErbB3)	23 nM	[2]
Storage Temperature	-20°C to -80°C (sealed from moisture)	[2]

Proper Disposal Procedures for TX1-85-1

The following step-by-step procedures are based on established guidelines for handling hazardous chemical waste, with specific considerations for the reactive acrylamide functional group present in **TX1-85-1**.

Personal Protective Equipment (PPE)

Before handling **TX1-85-1** in any form (solid, in solution, or as waste), it is mandatory to wear the following PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.

Waste Segregation and Collection

All waste contaminated with **TX1-85-1** must be segregated from general laboratory waste and treated as hazardous chemical waste.

- Solid Waste:
 - Includes contaminated consumables such as pipette tips, microfuge tubes, gloves, and paper towels.
 - Place all solid waste into a dedicated, clearly labeled, leak-proof hazardous waste container. The container should be marked with "Hazardous Waste," the chemical name "**TX1-85-1**," and a warning about the presence of an acrylamide-containing compound.
 - This waste should ultimately be disposed of via incineration through your institution's hazardous waste management program.^{[3][4]}
- Liquid Waste:
 - Includes unused solutions of **TX1-85-1**, cell culture media containing the compound, and solvent rinses of contaminated glassware.

- Collect all liquid waste in a dedicated, sealed, and chemically resistant container (e.g., a glass or polyethylene carboy).
- The container must be clearly labeled as "Hazardous Waste," with the full chemical name "**TX1-85-1**," the solvent(s) used, and an approximate concentration of the compound.
- Arrange for pickup and disposal through your institution's environmental health and safety (EHS) or hazardous waste disposal office.[3][5]
- Sharps Waste:
 - Needles, syringes, or other sharps contaminated with **TX1-85-1** should be placed in a designated sharps container that is also labeled as hazardous chemical waste.

Decontamination of Work Surfaces and Glassware

- Wipe down all work surfaces (e.g., fume hood, benchtop) that may have come into contact with **TX1-85-1** with a suitable laboratory detergent and water.
- For glassware, rinse with an appropriate organic solvent (such as ethanol or acetone) to solubilize and remove the compound. Collect this solvent rinse as hazardous liquid waste. Follow this with a standard laboratory glassware washing procedure.

Spill Management

In the event of a spill:

- Alert personnel in the immediate area.
- Wearing appropriate PPE, contain the spill using an absorbent material suitable for chemical spills.
- For small spills of a solution, absorb the liquid and place the absorbent material in the solid hazardous waste container.
- For a solid powder spill, carefully cover the spill with a damp paper towel to avoid raising dust, then gently scoop the material into the solid hazardous waste container.

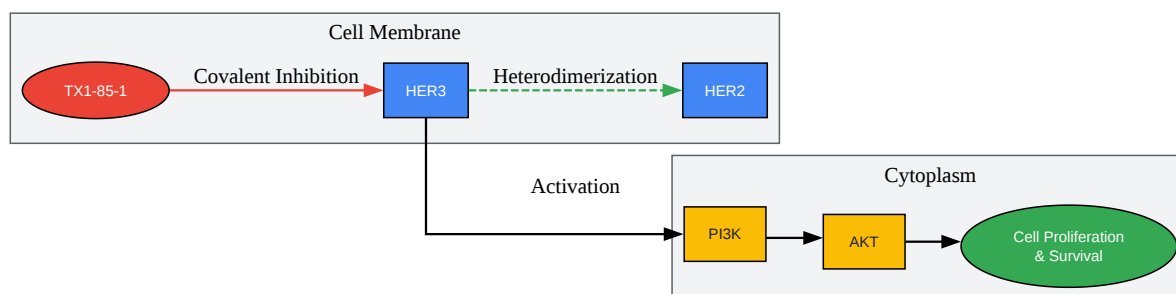
- Clean the spill area thoroughly with a detergent and water.
- For large spills, evacuate the area and contact your institution's EHS office immediately.

Experimental Protocols

TX1-85-1 is a covalent inhibitor of the HER3 (ErbB3) pseudokinase, a member of the epidermal growth factor receptor (EGFR) family.[2] It forms a covalent bond with a specific cysteine residue (Cys721) in the ATP-binding site of HER3.[2] This mechanism of action is central to its function in attenuating HER3-dependent signaling pathways.[2]

HER3 Signaling Pathway

The HER3 receptor, upon activation (typically through heterodimerization with other HER family members like HER2), plays a significant role in activating downstream signaling cascades, most notably the PI3K/AKT pathway, which is crucial for cell proliferation and survival.[2]

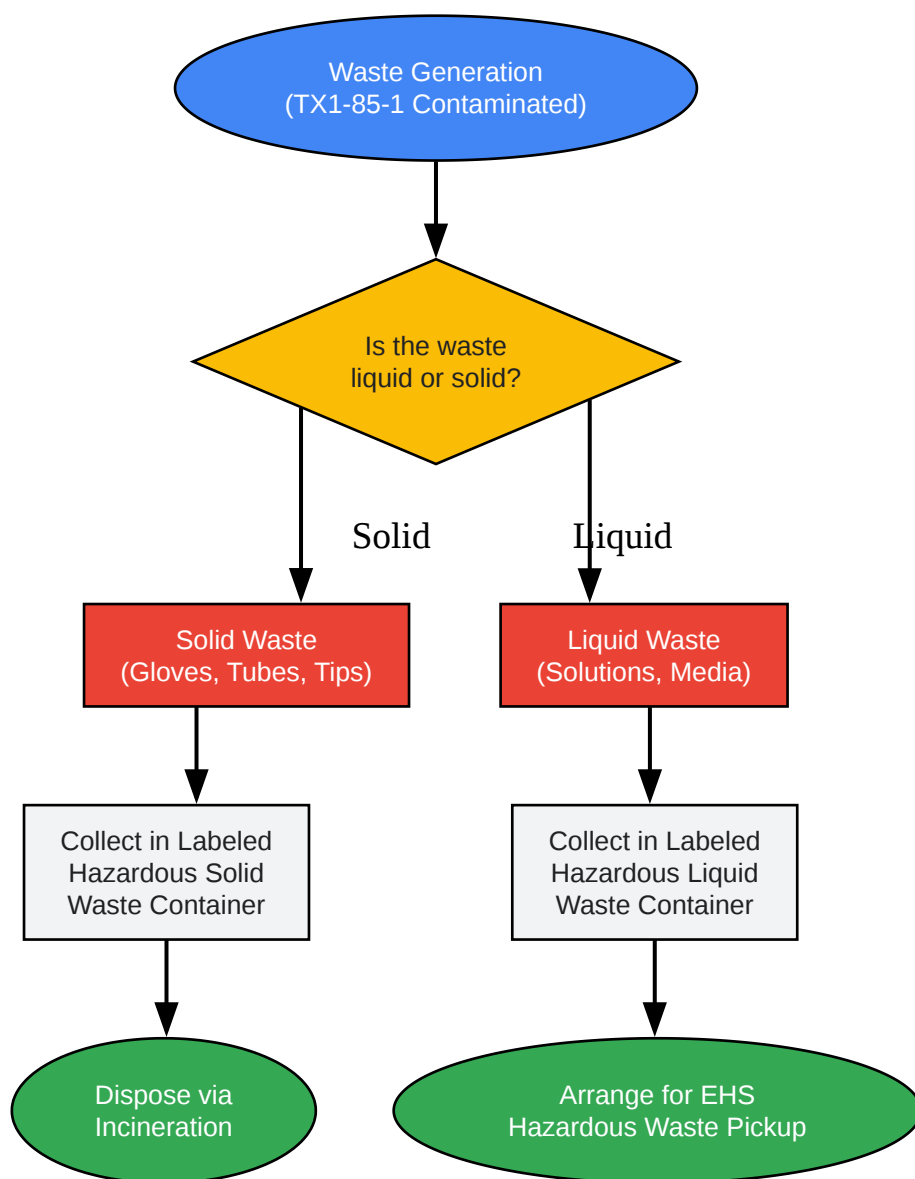


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Caption: HER3 signaling pathway and the inhibitory action of **TX1-85-1**.

Illustrative Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of waste generated from experiments involving **TX1-85-1**.



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Caption: Decision workflow for the disposal of **TX1-85-1** contaminated materials.

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